

Temodox: An Analysis of Available Physicochemical Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Temodox

Cat. No.: B1682016

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An in-depth technical guide on the physical and chemical properties of **Temodox** is not currently feasible due to the limited publicly available experimental data. While computational data provides a basic profile, crucial experimental values for properties such as melting point, boiling point, and solubility remain largely unreported in accessible scientific literature. This report summarizes the existing information and highlights the significant gaps in the current knowledge base.

Chemical Identity and Computed Properties

Temodox, also known by its synonym CP-22341, is a quinoxaline derivative with the chemical formula $C_{12}H_{12}N_2O_5$.^[1] Its fundamental chemical identifiers and computed physicochemical properties are detailed in Table 1. These values are derived from computational models and provide a theoretical foundation for its chemical behavior.

Property	Value	Source
IUPAC Name	2-hydroxyethyl 3-methyl-4-oxido-1-oxoquinoxalin-1-ium-2-carboxylate	PubChem[1]
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₅	PubChem[1]
Molecular Weight	264.23 g/mol	PubChem[1]
Canonical SMILES	<chem>CC1=C(--INVALID-LINK--C2=CC=CC=C2N1[O-])C(=O)OCCO</chem>	PubChem[1]
InChI Key	LCXUVCBDYBZRGCUHFFFAOYSA-N	PubChem[1]
CAS Number	34499-96-2	PubChem[1]
XLogP3	-0.2	PubChem[1]
Polar Surface Area	92.9 Å ²	PubChem[1]

Table 1: Chemical Identifiers and Computed Physicochemical Properties of **Temodox**. These properties are computationally generated and provide a preliminary understanding of the molecule.

Experimental Data: A Notable Absence

A comprehensive search of scientific databases and chemical repositories reveals a significant lack of experimentally determined physical and chemical properties for **Temodox**. Key experimental data points that are crucial for drug development and research, such as:

- **Melting Point:** The temperature at which the substance transitions from a solid to a liquid state.
- **Boiling Point:** The temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid.

- **Aqueous Solubility:** The concentration of the compound in a saturated solution with water at a specific temperature.
- **pKa:** The acid dissociation constant, which indicates the strength of an acid in solution.
- **Stability Data:** Information on the compound's degradation profile under various conditions (e.g., pH, temperature, light).
- **Spectroscopic Data (NMR, IR, UV-Vis):** Data that provides detailed information about the molecular structure and electronic properties.

are not readily available in the public domain. This absence of empirical data severely limits the ability to construct a detailed technical guide as requested.

Synthesis, Mechanism of Action, and Biological Activity

Similarly, detailed information regarding the synthesis of **Temodox**, its specific mechanism of action, and comprehensive biological activity data is not extensively documented in accessible literature. While it is listed as having potential therapeutic uses, the underlying experimental protocols and signaling pathways associated with its biological effects are not described in a way that would allow for the creation of the requested in-depth guide and visualizations. The search results were predominantly populated with information regarding other drugs, such as Tamoxifen and Temozolomide, indicating a disparity in the research focus on these compounds compared to **Temodox**.

Conclusion

The creation of an in-depth technical guide or whitepaper on the core physical and chemical properties of **Temodox**, complete with experimental protocols and detailed visualizations, is not possible with the currently available information. The existing data is limited to computational predictions of its basic properties. To fulfill the requirements of such a guide, further experimental investigation into the physicochemical properties, synthesis, and biological activity of **Temodox** is necessary. Without such research, a comprehensive understanding of this compound remains elusive to the scientific community.

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References

- 1. An efficient and practical radiosynthesis of [11C]temozolomide - PMC [pmc.ncbi.nlm.nih.gov]
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